

6,7-Quinoxalinediol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 6,7-Quinoxalinediol

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An In-depth Review of the Chemical, Physical, and Biological Properties of a Promising Heterocyclic Compound

Introduction

Quinoxaline, a heterocyclic compound formed by the fusion of a benzene and a pyrazine ring, serves as a privileged scaffold in medicinal chemistry. Its derivatives have garnered significant attention due to their wide array of biological activities, including anticancer, anti-inflammatory, antimicrobial, and neuroprotective properties. This technical guide focuses on a specific derivative, **6,7-Quinoxalinediol**, providing a comprehensive overview of its known and predicted properties. While direct experimental data for **6,7-Quinoxalinediol** is limited in the current scientific literature, this guide extrapolates information from closely related analogs and the broader quinoxaline class to offer a valuable resource for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

6,7-Quinoxalinediol is a solid, aromatic compound. The presence of two hydroxyl groups on the benzene ring is expected to significantly influence its solubility and reactivity compared to the parent quinoxaline structure.

Property	Value	Source
Molecular Formula	C ₈ H ₆ N ₂ O ₂	ChemSynthesis
Molecular Weight	162.15 g/mol	ChemSynthesis
IUPAC Name	Quinoxaline-6,7-diol	---
CAS Number	6295-22-3	ChemSynthesis
Canonical SMILES	<chem>C1=C(C=C2C(=C1O)N=CC=N2)O</chem>	ChemSynthesis
InChI Key	AYDVUWHDCUBKNN-UHFFFAOYSA-N	ChemSynthesis
Appearance	Pale-yellow crystals (predicted)	---
Melting Point	Not available	---
Boiling Point	Not available	---
Solubility	Predicted to be soluble in polar organic solvents and sparingly soluble in water.	---

Synthesis and Characterization

A definitive, detailed experimental protocol for the synthesis of **6,7-Quinoxalinediol** is not readily available in the surveyed literature. However, the general and well-established method for synthesizing quinoxaline derivatives is the condensation of an o-phenylenediamine with a 1,2-dicarbonyl compound. For **6,7-Quinoxalinediol**, a plausible synthetic route would involve the reaction of 4,5-diamino-1,2-benzenediol with glyoxal.

General Experimental Protocol for Quinoxaline Synthesis

The following is a generalized protocol that could be adapted for the synthesis of **6,7-Quinoxalinediol**. Optimization of reaction conditions, including solvent, temperature, and reaction time, would be necessary.

Materials:

- 4,5-diamino-1,2-benzenediol
- Glyoxal (40% solution in water)
- Ethanol or acetic acid (solvent)
- Inert gas (e.g., Nitrogen or Argon)

Procedure:

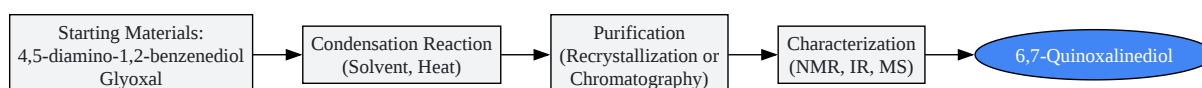
- Dissolve 4,5-diamino-1,2-benzenediol in a suitable solvent (e.g., ethanol or acetic acid) in a round-bottom flask under an inert atmosphere.
- Add an equimolar amount of glyoxal solution dropwise to the reaction mixture with stirring.
- The reaction mixture is then typically heated under reflux for a period of time, which can range from a few hours to overnight. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The solvent is removed under reduced pressure.
- The crude product is then purified, typically by recrystallization from a suitable solvent or by column chromatography on silica gel.

Characterization:

The structure of the synthesized **6,7-Quinoxalinediol** would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would provide detailed information about the chemical environment of the hydrogen and carbon atoms in the molecule.

- **Infrared (IR) Spectroscopy:** IR spectroscopy would confirm the presence of key functional groups, such as the O-H stretch of the hydroxyl groups and the C=N and C=C stretches of the quinoxaline ring system.
- **Mass Spectrometry (MS):** Mass spectrometry would determine the molecular weight of the compound and provide information about its fragmentation pattern.



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A general workflow for the synthesis and characterization of **6,7-Quinoxalinediol**.

Biological Activities and Potential Applications

The biological activities of **6,7-Quinoxalinediol** have not been extensively studied. However, based on the known properties of the quinoxaline scaffold and its derivatives, several potential therapeutic applications can be predicted. The presence of hydroxyl groups at the 6 and 7 positions may enhance its antioxidant and neuroprotective properties.

Neuroprotective Effects

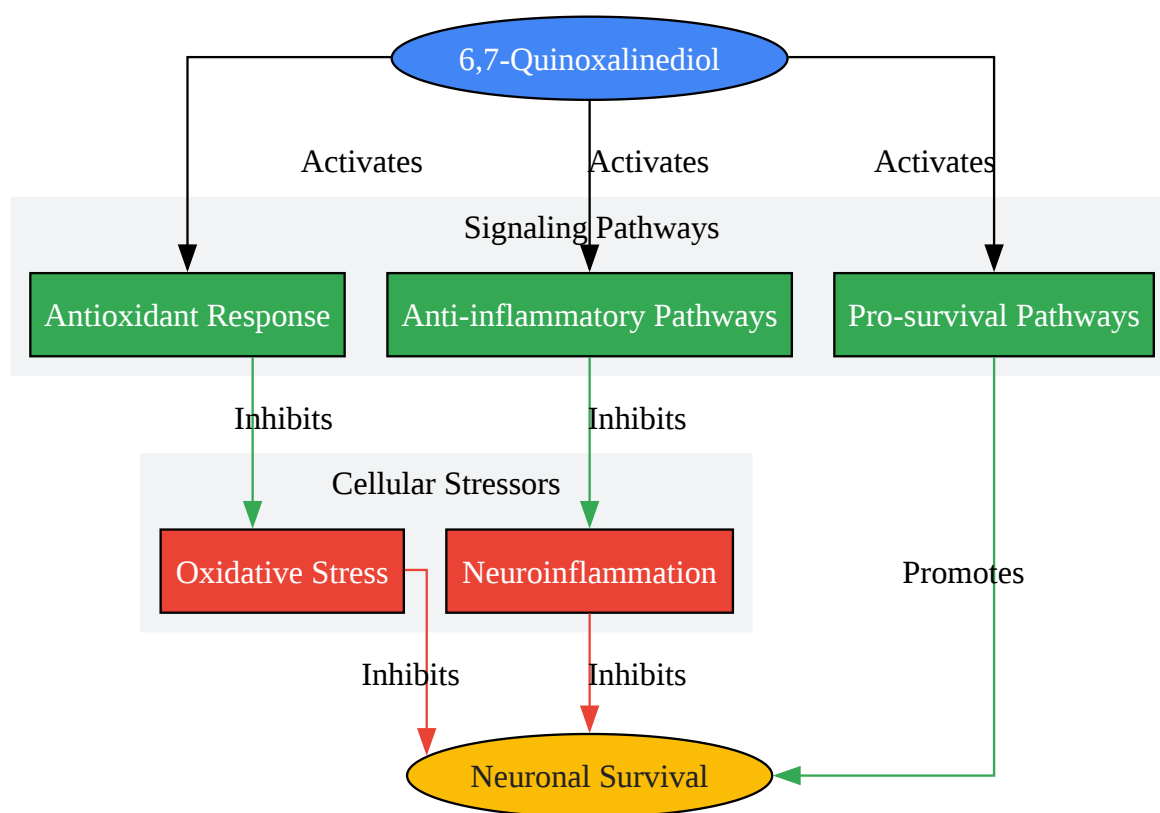
Quinoxaline derivatives have shown promise as neuroprotective agents in models of neurodegenerative diseases such as Parkinson's and Alzheimer's disease.[1][2][3][4] The proposed mechanisms of action often involve the modulation of various signaling pathways related to oxidative stress, inflammation, and apoptosis.[3]

Studies on related 6-aminoquinoxaline derivatives have demonstrated their ability to protect dopaminergic neurons from cell death in in-vitro models of Parkinson's disease.[1][5] These compounds were found to counteract mechanisms contributing to neuronal death, including oxidative stress.[1] Furthermore, 6,7-dimethyl quinoxaline analogs have been investigated as kinase inhibitors for their potential in Alzheimer's therapeutics.[3]

Antioxidant and Anti-inflammatory Properties

Many quinoxaline derivatives exhibit significant antioxidant and anti-inflammatory activities.[6] [7] The dihydroxy substitution on the benzene ring of **6,7-Quinoxalinediol** suggests it may act as a potent antioxidant by donating hydrogen atoms from its hydroxyl groups to scavenge free radicals.

The anti-inflammatory effects of quinoxaline derivatives are often attributed to their ability to inhibit pro-inflammatory cytokines such as IL-1 β and TNF- α . [6] By reducing neuroinflammation, a key contributor to the progression of neurodegenerative diseases, **6,7-Quinoxalinediol** could offer therapeutic benefits.



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A hypothetical signaling pathway for the neuroprotective effects of **6,7-Quinoxalinediol**.

Conclusion

6,7-Quinoxalinediol is a promising but understudied member of the quinoxaline family of heterocyclic compounds. Based on the extensive research on its structural analogs, it is predicted to possess significant neuroprotective, antioxidant, and anti-inflammatory properties. This technical guide provides a foundation for future research by summarizing the available chemical data and outlining potential synthetic and biological evaluation strategies. Further investigation is warranted to fully elucidate the therapeutic potential of **6,7-Quinoxalinediol** in the context of neurodegenerative diseases and other inflammatory conditions. The detailed experimental protocols and in-depth biological studies are crucial next steps for advancing our understanding of this intriguing molecule.

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References

- 1. researchgate.net [researchgate.net]
- 2. scielo.br [scielo.br]
- 3. Neuroprotective effects of a brain permeant 6-aminoquinoxaline derivative in cell culture conditions that model the loss of dopaminergic neurons in Parkinson disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 6-Hydroxy-2,2,4-trimethyl-1,2,3,4-tetrahydroquinoline Demonstrates Neuroprotective Properties in Experimental Parkinson's Disease by Enhancing the Antioxidant System, Normalising Chaperone Activity and Suppressing Apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. New 6-Aminoquinoxaline Derivatives with Neuroprotective Effect on Dopaminergic Neurons in Cellular and Animal Parkinson Disease Models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Anticancer, anti-inflammatory and analgesic activities of aminoalcohol-based quinoxaline small molecules - PMC [pmc.ncbi.nlm.nih.gov]
- 7. scispace.com [scispace.com]
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